

Technical Guide: Operational Handling of 2-Chloro-5-cyclopropoxy-3-nitropyridine[1]

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Compound of Interest

Compound Name: 2-Chloro-5-cyclopropoxy-3-nitropyridine

Cat. No.: B11805668

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CAS: 1243350-30-2 | Formula: $C_8H_7ClN_2O_3$ | MW: 214.61 g/mol [1][3]

Executive Hazard Assessment

As a Senior Application Scientist, I must emphasize that while specific toxicological data for this exact intermediate may be limited, its structural pharmacophore—a chloronitropyridine—dictates a strict safety profile.[1]

These compounds are electrophiles.[1] The 2-chloro position, activated by the electron-withdrawing 3-nitro group, makes this molecule highly reactive toward nucleophiles (including biological proteins).[1] This creates a high potential for skin sensitization and mucous membrane irritation.[1] Furthermore, the nitro group introduces potential energetic instability under thermal stress.[1]

Core Hazard Classifications (Inferred & Applied):

- Acute Toxicity (Oral/Dermal): Treat as GHS Category 3 or 4 (Toxic/Harmful).[1]
- Skin/Eye Irritation: GHS Category 2 (Severe Irritant).[1][4][5][6]
- Sensitization: High potential for allergic contact dermatitis.[1]
- Reactivity: Susceptible to Nucleophilic Aromatic Substitution (

).[1]

Personal Protective Equipment (PPE) Matrix

Standard laboratory attire is insufficient.[1] The following matrix defines the minimum protection standards for handling this compound in milligram-to-gram quantities.

Protection Zone	Required Equipment	Technical Justification
Respiratory	N95/P100 Respirator (Powder handling) or Fume Hood (Solubilized)	Prevents inhalation of fine particulates.[1] The cyclopropoxy group adds lipophilicity, increasing potential bioavailability via inhalation.[1]
Dermal (Hands)	Double Nitrile Gloves (min 0.11 mm thick)	The outer glove protects against incidental contact; the inner glove acts as a barrier during doffing.[1] Change immediately upon splash.
Ocular	Chemical Safety Goggles	Side-shielded safety glasses are inadequate for powders that can drift or sublime.[1] Goggles seal the eye environment.[1]
Body	Tyvek® Lab Coat (or equivalent impervious apron)	Cotton coats absorb chemicals.[1] Non-woven Tyvek prevents solid particulates from embedding in clothing fibers.[1]
Engineering	Class II Biological Safety Cabinet or Chemical Fume Hood	All open-vessel manipulations must occur under negative pressure to capture airborne dust.[1]

Operational Handling Protocols

A. Storage & Stability[1][3][4][5][7]

- Temperature: Store at 2–8°C.
- Atmosphere: Hygroscopic potential.[1] Store under Argon or Nitrogen blanket.[1]
- Container: Amber glass with PTFE-lined cap.[1] Avoid metal spatulas if possible (use porcelain or PTFE-coated) to prevent trace metal contamination or catalytic decomposition.
[1]

B. Weighing & Transfer Workflow

- Static Control: Use an ionizing fan or anti-static gun during weighing.[1] Nitro-aromatics can be static-prone, leading to "flying powder" and contamination.[1]
- Solvent Selection: Dissolve immediately after weighing to reduce dust hazard.[1] Compatible with DCM, DMSO, and Ethyl Acetate.[1] Avoid strong aqueous bases which may hydrolyze the chloride.[1]

C. Reaction Safety (The Risk)

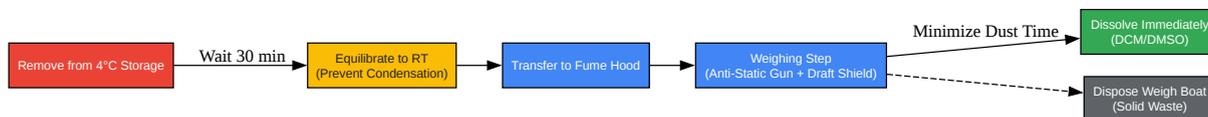
When using this compound as an electrophile:

- Exotherm Management: The displacement of the chloride is exothermic.[1] Add nucleophiles slowly at 0°C.
- Monitoring: Monitor reaction progress via LC-MS to avoid accumulation of unreacted nitro-intermediates, which can be unstable during workup.

Visualized Workflows

Workflow 1: Safe Weighing & Solubilization

This diagram outlines the logical flow to minimize exposure during the most critical phase: handling the dry solid.[1]

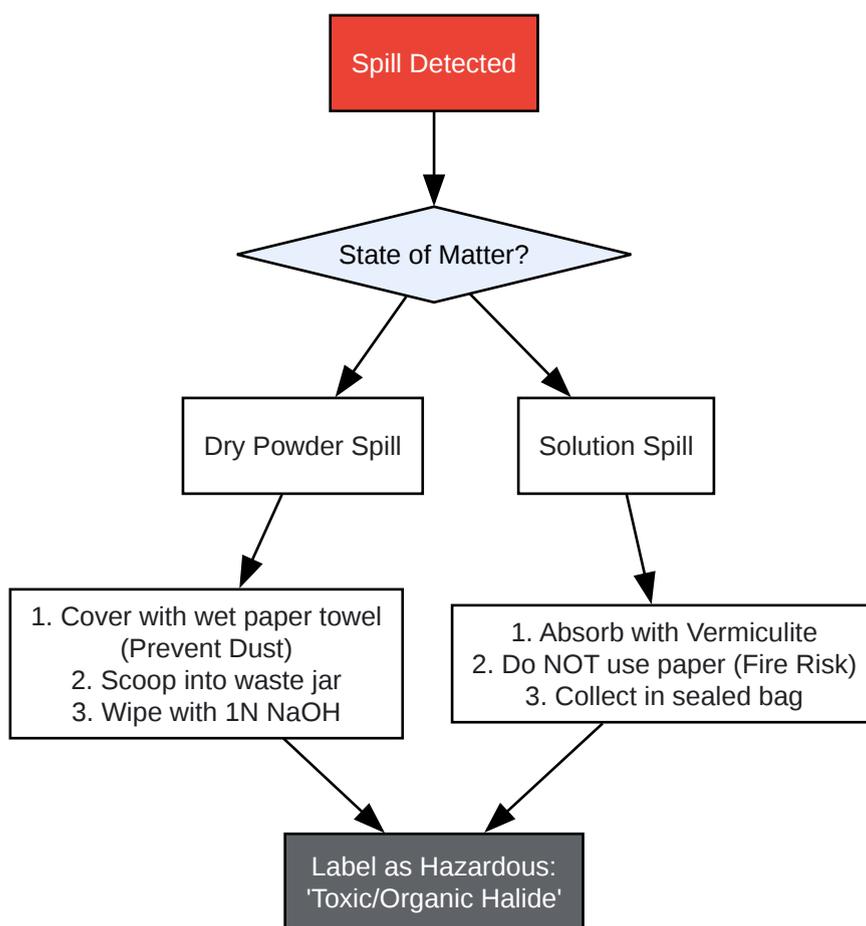


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Caption: Step-by-step protocol for transitioning the compound from cold storage to solution, prioritizing moisture control and dust containment.

Workflow 2: Spill Response Decision Tree

Immediate actions taken during a spill determine the safety outcome.[1]



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Caption: Decision logic for containing spills. Note the specific instruction to dampen dry powder to prevent airborne dispersion.[1]

Disposal & Decontamination[1][2]

Waste Categorization

- Primary Stream: Halogenated Organic Waste.[1]
- Tagging: Must be labeled "Toxic" and "Contact Sensitizer".[1]
- Incompatibility: Do not mix with strong oxidizers (e.g., nitric acid) or strong reducing agents in the waste container to prevent thermal runaway.[1]

Decontamination Solution

For cleaning bench surfaces or glassware:

- Solution: 5% Sodium Hydroxide (NaOH) in 50% Methanol/Water.
- Mechanism: The hydroxide ion attacks the electrophilic carbon (C-Cl bond), hydrolyzing the compound into the less reactive 2-hydroxy derivative (2-hydroxy-5-cyclopropoxy-3-nitropyridine).[1]
- Procedure: Spray surface, allow to sit for 10 minutes, then wipe with water.[1]

References

- PubChem. 2-Chloro-5-nitropyridine (Structural Analog Safety Data). National Library of Medicine.[1] Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Toxic and Hazardous Substances: 1910.1450.[1] Retrieved from [\[Link\]](#)[1]

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